

Precision Kinetics: Measuring Protein Synthesis Rates via N-Lysine Pulse-Labeling (pSILAC)

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Compound of Interest

Compound Name: DL-LYSINE:2HCL (EPSILON-15N)

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Abstract

Quantifying protein turnover—the balance between synthesis and degradation—is critical for understanding cellular homeostasis, drug mechanisms, and disease pathology.^[1] While standard SILAC measures relative abundance, Pulsed SILAC (pSILAC) introduces a time-resolved dimension, allowing researchers to calculate the fractional synthesis rate (FSR) and half-life (

) of the proteome. This guide details the protocol for measuring protein synthesis using

N-labeled Lysine, addressing critical technical challenges such as amino acid recycling and arginine-to-proline conversion to ensure data integrity.

Theoretical Framework

The Kinetic Model

In a steady-state system (where total protein abundance

is constant), the rate of synthesis (

) equals the rate of degradation (

). When cells are switched from "Light" (natural) media to "Heavy" (N-Lysine) media, the incorporation of the heavy label follows first-order kinetics.

The fraction of heavy protein () relative to the total protein pool () at time

is described by:

From this, the protein half-life is derived:

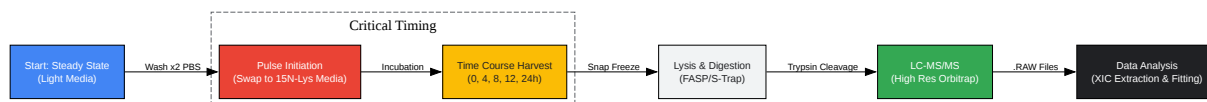
The "Recycling" Confounder

Expert Insight: A common error in pSILAC is ignoring amino acid recycling. When proteins degrade, they release "Light" lysine back into the intracellular pool. If this light lysine is re-incorporated into new proteins, the appearance of the "Heavy" signal is delayed, leading to an overestimation of half-life.

- Mitigation: For short pulses (<1 cell doubling), recycling is negligible. For longer experiments, bioinformatic correction factors based on the free amino acid pool are required (see Schwanhäusser et al., 2011).

Experimental Workflow Visualization

The following diagram outlines the critical path from cell culture to kinetic data extraction.



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Figure 1: pSILAC Experimental Workflow.[2][3] The critical step is the rapid and complete media exchange to initiate the pulse.

Detailed Protocol

Phase 1: Reagent Preparation & Cell Culture

Critical Requirement: Standard Fetal Bovine Serum (FBS) contains high levels of light lysine. You must use Dialyzed FBS (dFBS) to prevent isotopic dilution.

- Heavy Media Prep:
 - Base: Lysine/Arginine-deficient DMEM or RPMI.
 - Supplement: 10% Dialyzed FBS.
 - Label: Add
 - N
 - Lysine (or
 - C
 - N
 - Lysine for larger mass shift) to standard concentration (e.g., 0.46 mM for DMEM).
 - Proline Block: Add L-Proline (200 mg/L) to prevent the cell from converting Heavy Arginine/Lysine into Heavy Proline, which splits the MS signal (see Bendall et al., 2008).
- Cell Adaptation:
 - Cells do not need to be adapted to Heavy media (unlike standard SILAC). They are grown in Light media until the start of the experiment.

Phase 2: The Pulse Experiment

- Seeding: Seed cells to reach ~50-60% confluency at the start of the pulse ().

- The Wash (Critical):
 - Aspirate Light media completely.
 - Wash cells twice with warm PBS to remove residual light lysine.
 - Add warm Heavy Media. Record this exact time as .
- Harvesting:
 - Collect samples at predetermined intervals.
 - Suggested Time Points: 0h (control), 2h, 4h, 8h, 12h, 24h.
 - Lysis: Wash cells 3x with ice-cold PBS. Lyse immediately in SDS-based buffer (e.g., 4% SDS, 100mM Tris-HCl pH 7.6) and boil at 95°C for 5 min to inactivate proteases. Snap freeze in liquid nitrogen.

Phase 3: Sample Preparation (S-Trap/FASP)

- Reduction/Alkylation: Reduce with DTT (10 mM, 30 min) and alkylate with CAA (40 mM, 20 min, dark).
- Digestion: Use the S-Trap or FASP protocol to remove SDS.
 - Enzyme: Trypsin (Sequencing Grade).
 - Ratio: 1:50 (Enzyme:Protein).
 - Time: Overnight at 37°C.
- Desalting: C18 StageTip or cartridge desalting. Dry peptides in a SpeedVac.

Phase 4: LC-MS Acquisition

- Instrument: Orbitrap (Exploris/Eclipse) or TIMS-TOF.

- Method: Data Dependent Acquisition (DDA).
- Resolution: High resolution (60k or 120k) is required to resolve the neutron mass difference if using only N labels.
- Dynamic Exclusion: Set to 30-45s to maximize depth.

Data Analysis & Kinetic Modeling

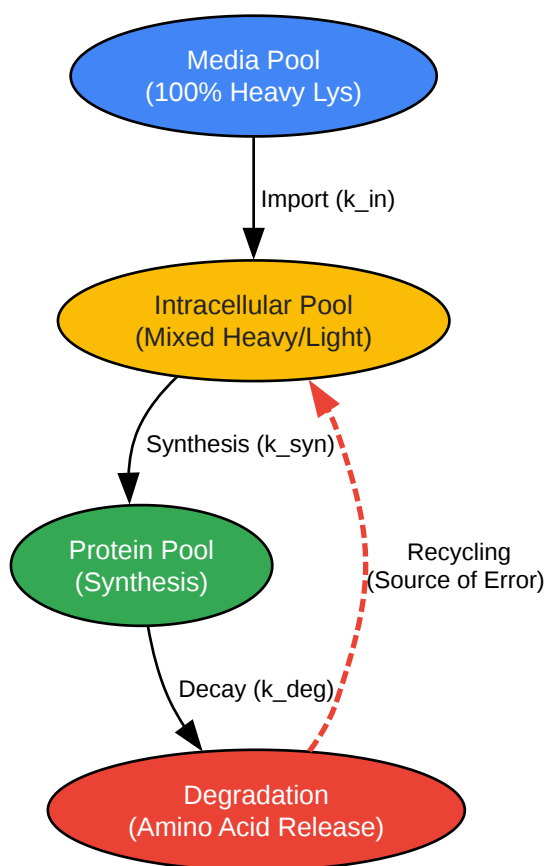
Determining the Ratio

Unlike standard SILAC, we are not comparing Sample A vs. Sample B. We are comparing the Heavy (Newly Synthesized) peak to the Light (Pre-existing) peak within the same spectrum.

- Identification: Search raw files (MaxQuant, Proteome Discoverer, or Spectronaut).
 - Modifications: Set Heavy Lysine as a variable modification (or a specific label channel in MaxQuant).
- Quantification: Extract the Heavy/Light (H/L) ratio for each peptide.

Kinetic Fitting

The following diagram illustrates the flow of the isotope through the biological system, which dictates the mathematical model used for fitting.



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Figure 2: Kinetic Flux & Recycling.[4] The dashed red line represents the recycling of Light lysine, which dilutes the precursor pool.

Calculation Steps

- Filter Data: Remove contaminants and peptides with low intensity.
- Calculate Fraction Heavy:
- Non-Linear Regression: Fit the data for each protein to the equation
.
 - Software: R (nls function), Python (scipy.optimize), or specialized tools like "Turnover" (MaxQuant plugin).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Heavy Signal	Incomplete media swap or wrong Lysine isotope.	Ensure 2x PBS wash. Verify isotope mass shift (+2 Da for N, +8 Da for C, N). N , +8 Da for C N).
Split Peaks	Arginine-to-Proline Conversion.	Add 200 mg/L L-Proline to the heavy media.
Slow Incorporation	Cell cycle arrest or slow growth.	pSILAC relies on synthesis. Ensure cells are in log phase.
Inaccurate	Recycling of amino acids.	For long half-lives (>24h), apply bioinformatic correction for the precursor pool dilution.

References

- Schwanhäusser, B. et al. (2011). Global quantification of mammalian gene expression control.[5][6] Nature.[5][6][7] [\[Link\]](#)
- Mathieson, T. et al. (2018).[8][9] Systematic analysis of protein turnover in primary cells. Nature Communications.[8][9] [\[Link\]](#)
- Doherty, M. K. et al. (2009). Proteome dynamics in complex organisms: using stable isotopes to monitor individual protein turnover rates.[10] Proteomics.[8][10][11][12][13][14] [\[Link\]](#)
- Bendall, S. C. et al. (2008). Prevention of amino acid conversion in SILAC experiments with embryonic stem cells. Molecular & Cellular Proteomics. [\[Link\]](#)

- Pratt, J. M. et al. (2002). Multiplexed metabolic labeling of proteins for mass spectrometry-based comparative proteomics. Molecular & Cellular Proteomics. [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Improved SILAC quantification with data independent acquisition to investigate bortezomib-induced protein degradation | [bioRxiv](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 6. researchportal.lih.lu [researchportal.lih.lu]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Systematic analysis of protein turnover in primary cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Protein turnover on the scale of the proteome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The dynamic state of protein turnover: It's about time - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Prevention of Amino Acid Conversion in SILAC Experiments with Embryonic Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Modeling SILAC Data to Assess Protein Turnover in a Cellular Model of Diabetic Nephropathy - PMC [pmc.ncbi.nlm.nih.gov]
- 14. arts.units.it [arts.units.it]
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